

# Physicochemical Properties of Metaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: Metaldehyde

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This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **metaldehyde**. The information is presented to support research, scientific analysis, and drug development activities. All quantitative data is summarized in structured tables for ease of comparison, and detailed methodologies for key experiments are provided.

## Core Physicochemical Data

**Metaldehyde** is a cyclic tetramer of acetaldehyde with the chemical formula  $C_8H_{16}O_4$ .<sup>[1][2]</sup> It is a white crystalline solid with a characteristic menthol-like odor.<sup>[1][3]</sup> The following tables summarize its key physicochemical properties.

| Identifier       | Value                                   | Reference      |
|------------------|---|----------------|
| IUPAC Name       | 2,4,6,8-tetramethyl-1,3,5,7-tetroxocane | <sup>[4]</sup> |
| CAS Number       | 108-62-3                                |                |
| Chemical Formula | $C_8H_{16}O_4$                          |                |
| Molar Mass       | 176.212 g/mol                           |                |

| Property                                   | Value                                | Conditions     | Reference |
|--|--------------------------------------|----------------|-----------|
| Melting Point                              | 246 °C (475 °F; 519 K)               | In sealed tube |           |
| Boiling Point                              | Sublimes at 110 to 120 °C            | -              |           |
| Density                                    | 1.27 g/cm <sup>3</sup>               | At 20 °C       |           |
| Vapor Pressure                             | 6.6 Pa (5.0 x 10 <sup>-2</sup> mmHg) | At 25 °C       |           |
| Water Solubility                           | 200 mg/L                             | At 17 °C       |           |
|  | 222 mg/L                             | At 20 °C       |           |
|  | 260 mg/L                             | At 30 °C       |           |
| LogP (Octanol-Water Partition Coefficient) | 0.12                                 | At 20 °C       |           |
| Flash Point                                | 36 °C (97 °F)                        | Closed cup     |           |

## Experimental Protocols

The determination of the physicochemical properties of chemical substances is guided by standardized protocols to ensure reproducibility and comparability of data. The following are detailed methodologies for the key experiments cited, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

### Melting Point Determination (OECD 102)

The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure.

- **Apparatus:** A common method involves using a capillary tube in a heated liquid bath or a metal block. The apparatus includes a calibrated thermometer.
- **Procedure:**

- A small, finely powdered sample of **metalddehyde** is packed into a capillary tube.
- The capillary tube is placed in the heating apparatus.
- The temperature is raised at a controlled rate.
- The temperatures at which melting begins and is complete are recorded to define the melting range.

## Boiling Point Determination (OECD 103)

For a substance that sublimes like **metalddehyde**, the boiling point is determined by measuring the temperature at which its vapor pressure equals the atmospheric pressure.

- Apparatus: Methods like the ebulliometer, dynamic method, or differential thermal analysis can be used.
- Procedure (Dynamic Method):
  - The sample is placed in a suitable vessel and the pressure is varied.
  - The temperature at which the substance boils is measured at different pressures.
  - A vapor pressure-temperature curve is plotted, and the boiling point at standard pressure is determined by interpolation.

## Vapor Pressure Determination (OECD 104)

Vapor pressure is determined by methods such as the dynamic method, static method, or the effusion method.

- Apparatus: A static method apparatus consists of a sample container, a pressure measuring device, and a temperature-controlled chamber.
- Procedure (Static Method):
  - A sample of **metalddehyde** is placed in the thermostated sample container.
  - The system is evacuated to remove air.

- The temperature is set and allowed to equilibrate.
- The pressure of the vapor in equilibrium with the substance is measured. This is repeated at several temperatures to establish the vapor pressure curve.

## Water Solubility Determination (OECD 105)

The water solubility is determined using either the column elution method for poorly soluble substances or the flask method for more soluble substances. Given **metaldehyde**'s solubility, the flask method is appropriate.

- Apparatus: A glass flask with a stirrer, a constant temperature bath, and an analytical instrument to determine the concentration of **metaldehyde** in the aqueous solution.
- Procedure (Flask Method):
  - An excess amount of **metaldehyde** is added to a known volume of water in the flask.
  - The mixture is agitated in the constant temperature bath for a sufficient time to reach equilibrium (e.g., 24 hours).
  - The solution is then centrifuged or filtered to remove undissolved solid.
  - The concentration of **metaldehyde** in the clear aqueous phase is determined using a suitable analytical technique, such as gas chromatography or high-performance liquid chromatography.

## Partition Coefficient (logP) Determination (OECD 107)

The n-octanol/water partition coefficient ( $P_{ow}$ ) is a measure of a chemical's lipophilicity. The shake flask method is a common technique for its determination.

- Apparatus: Centrifuge tubes with stoppers, a mechanical shaker, and an analytical instrument to measure the concentration of the substance in both phases.
- Procedure (Shake Flask Method):
  - n-octanol and water are pre-saturated with each other.

- A known amount of **metaldehyde** is dissolved in either n-octanol or water.
- The two phases are mixed in a centrifuge tube in defined volume ratios.
- The tube is shaken at a constant temperature until equilibrium is reached.
- The phases are separated by centrifugation.
- The concentration of **metaldehyde** in both the n-octanol and water phases is determined.
- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logarithm of this value is logP.

## Flash Point Determination (ASTM D93)

The flash point is the lowest temperature at which vapors of the material will ignite when exposed to an ignition source. The Pensky-Martens closed-cup tester is a standard method.

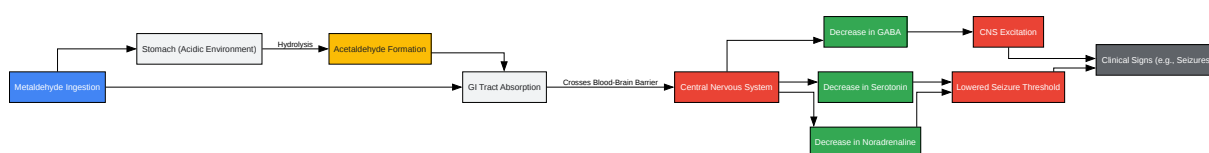
- Apparatus: A Pensky-Martens closed-cup apparatus, which includes a test cup, a lid with an opening mechanism, a stirrer, and a heat source.
- Procedure:
  - The sample is placed in the test cup and the lid is closed.
  - The sample is heated at a slow, constant rate while being stirred.
  - At regular temperature intervals, the ignition source is applied through the opening in the lid.
  - The flash point is the lowest temperature at which a flash is observed.

## Mechanism of Action and Signaling Pathway

**Metaldehyde**'s toxicity is primarily neurological. After ingestion, it is partially hydrolyzed in the acidic environment of the stomach to acetaldehyde. Both **metaldehyde** and acetaldehyde are absorbed from the gastrointestinal tract.

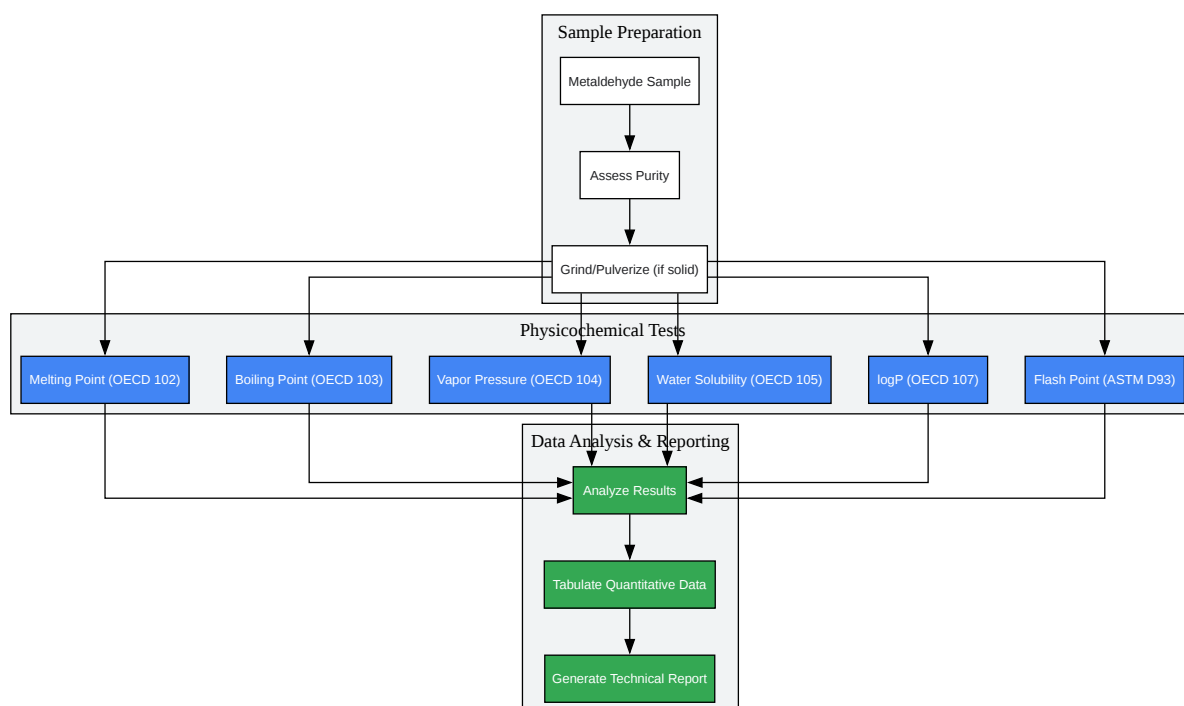
The primary mechanism of neurotoxicity involves the modulation of several neurotransmitter systems:

- GABAergic System: **Metaldehyde** decreases the concentration of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA), leading to central nervous system excitation and seizures.
- Serotonin and Noradrenaline: It also leads to decreased levels of serotonin (5-hydroxytryptamine) and noradrenaline in the central nervous system, which lowers the seizure threshold.



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Caption: **Metaldehyde**'s neurotoxic mechanism of action.



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Caption: General workflow for physicochemical property determination.

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